

# A Technical Guide to Diisopentyl and Its Derivatives

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## Compound of Interest

Compound Name: **2,7-Dimethyloctane**

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This document provides a detailed overview of the molecular characteristics of compounds referred to as "Diisopentyl." The term "Diisopentyl" can be ambiguous and is often associated with several distinct chemical entities. This guide will focus on the most common interpretations: **2,7-Dimethyloctane**, Diisopentyl Ether, and Diisopentyl Phthalate. This resource is intended for researchers, scientists, and professionals in the field of drug development, offering a concise summary of their chemical formulas, molecular weights, and structural attributes.

## Chemical Identity and Molecular Formula

The fundamental identity of a chemical compound is established by its molecular formula, which enumerates the number of atoms of each element present in one molecule of the substance. The molecular weight, in turn, is the mass of one mole of the compound. The table below summarizes these core properties for the three compounds of interest.

Compound Name	IUPAC Name	Molecular Formula	Molecular Weight (g/mol)
2,7-Dimethyloctane	2,7-Dimethyloctane	C10H22	142.28
Diisopentyl Ether	1,1'-Oxybis(3-methylbutane)	C10H22O	158.28[1][2][3]
Diisopentyl Phthalate	Bis(3-methylbutyl) phthalate	C18H26O4	306.4[4][5]

## Structural Representation

The arrangement of atoms and chemical bonds within a molecule is critical to its chemical behavior and physical properties. The following diagrams, generated using the DOT language, illustrate the molecular structures of **2,7-Dimethyloctane**, Diisopentyl Ether, and Diisopentyl Phthalate.

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## References

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